

Bromocresol purple sodium salt CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromocresol purple (sodium salt)

Cat. No.: B10822990

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An In-depth Technical Guide on Bromocresol Purple Sodium Salt

This guide provides core technical data and illustrative workflows for Bromocresol Purple Sodium Salt, a vital pH indicator for researchers, scientists, and professionals in drug development and other scientific fields.

Core Compound Properties

Bromocresol purple sodium salt is a pH indicator dye that shifts from yellow to purple in the pH range of 5.2 to 6.8.^[1] It is widely used in laboratory settings for various applications, including titration and the measurement of serum albumin.^{[1][2]}

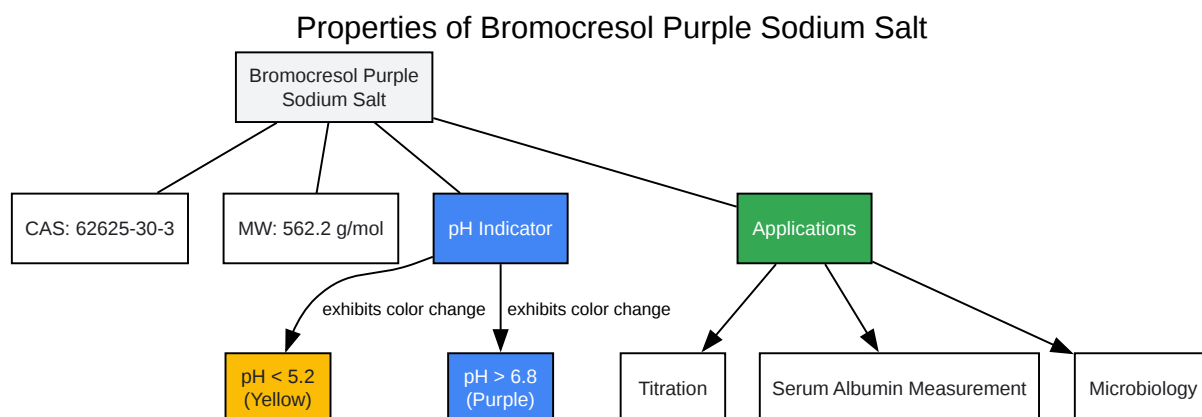
Quantitative Data Summary

The key physicochemical properties of bromocresol purple sodium salt are summarized in the table below for easy reference.

Property	Value	References
CAS Number	62625-30-3	[1][2][3][4][5][6]
Molecular Weight	562.2 g/mol	[1][2][3][4][5]
Molecular Formula	C ₂₁ H ₁₅ Br ₂ NaO ₅ S	[1][2][6]
EC Number	263-655-3	
Melting Point	255 °C (decomposes)	[3]
Visual pH Transition	5.2 (Yellow) - 6.8 (Purple)	[1]

Logical Relationship of Properties

The following diagram illustrates the fundamental characteristics of Bromocresol Purple Sodium Salt.



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Properties of Bromocresol Purple Sodium Salt

Experimental Workflow: pH Titration

The following diagram outlines a typical experimental workflow for using Bromocresol Purple Sodium Salt as an indicator in an acid-base titration.

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- To cite this document: BenchChem. [Bromocresol purple sodium salt CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10822990#bromocresol-purple-sodium-salt-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b10822990#bromocresol-purple-sodium-salt-cas-number-and-molecular-weight)

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